

Essential Safety and Operational Guide for 5-Bromo-2-chlorophenol

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Compound of Interest

Compound Name: 5-Bromo-2-chlorophenol

Cat. No.: B068879

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This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **5-Bromo-2-chlorophenol** in a laboratory setting. It is intended for researchers, scientists, and drug development professionals.

Chemical Identifier and Hazard Information

Identifier	Value
IUPAC Name	5-bromo-2-chlorophenol
CAS Number	183802-98-4
Molecular Formula	C ₆ H ₄ BrClO
Molecular Weight	207.45 g/mol
Physical Form	Solid

GHS Hazard Classification[1]

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Acute Toxicity, Dermal	4	H312: Harmful in contact with skin
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation
Acute Toxicity, Inhalation	4	H332: Harmful if inhaled

Signal Word: Warning^[1]

Hazard Pictogram: GHS07 (Exclamation Mark)

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **5-Bromo-2-chlorophenol** to minimize exposure and ensure personal safety.

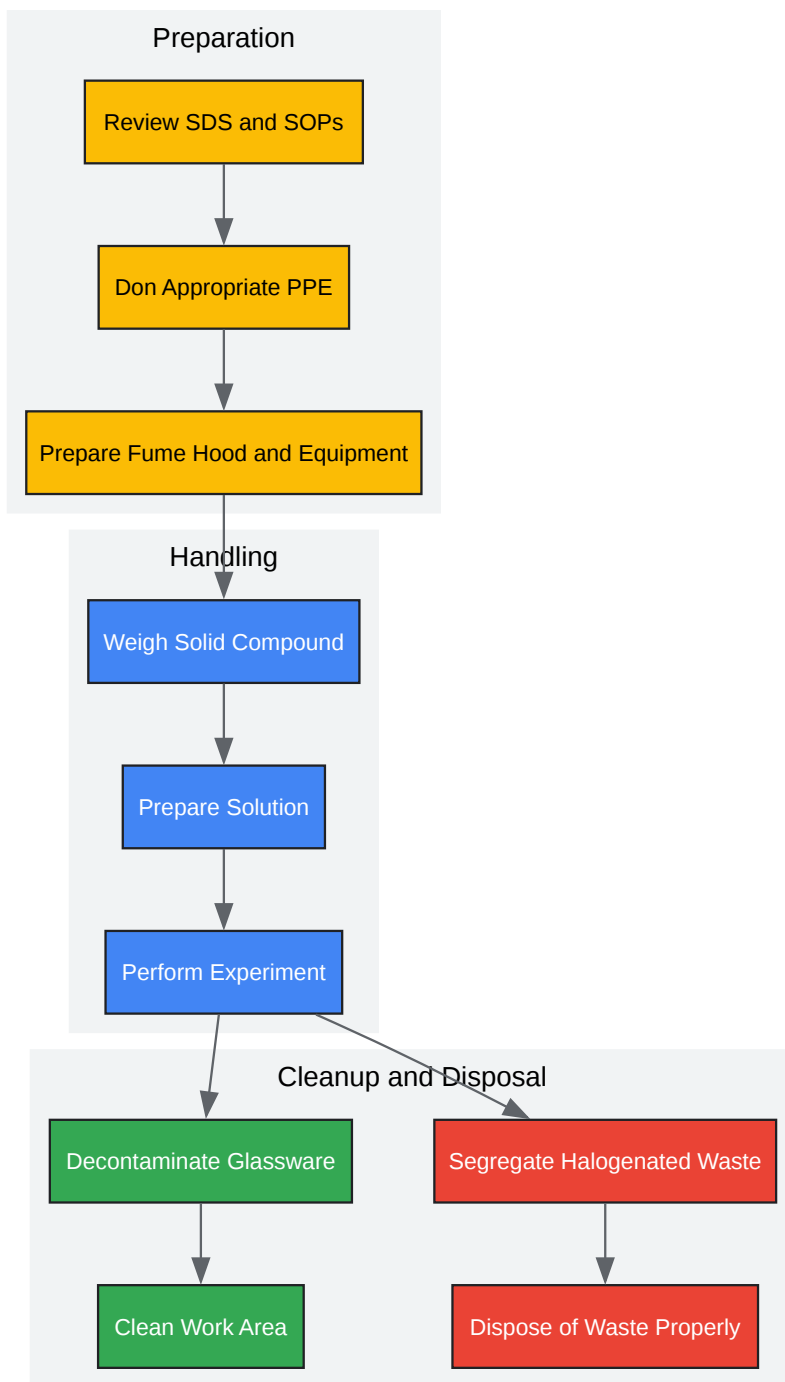
Protection Type	Specification	Rationale
Hand Protection	Double nitrile gloves or thicker (8mil) nitrile gloves. For extensive handling, consider utility-grade neoprene or butyl gloves over nitrile gloves.[2][3]	Provides protection against incidental contact and splashes. Phenol and its derivatives can readily penetrate standard nitrile gloves.[2]
Eye and Face Protection	Safety glasses are the minimum requirement.[3] When there is a potential for splashes, chemical splash goggles and/or a face shield must be worn.[3][4]	Protects eyes from dust particles and accidental splashes of solutions containing the compound.
Skin and Body Protection	A fully buttoned lab coat, long pants, and closed-toe shoes must be worn.[3][5] For situations with a higher risk of splashing, a butyl rubber or neoprene apron is recommended.[3]	Prevents skin contact with the chemical.
Respiratory Protection	All handling of solid 5-Bromo-2-chlorophenol and its solutions should be conducted in a certified chemical fume hood.[3][5]	Minimizes the inhalation of harmful dust or vapors.

Operational Procedures

Adherence to the following step-by-step protocols is crucial for the safe handling of **5-Bromo-2-chlorophenol**.

Experimental Workflow Diagram

Workflow for Handling 5-Bromo-2-chlorophenol

[Click to download full resolution via product page](#)Caption: Workflow for Handling **5-Bromo-2-chlorophenol**

1. Preparation

- Review Safety Information: Before beginning any work, thoroughly review the Safety Data Sheet (SDS) for **5-Bromo-2-chlorophenol** and the laboratory's standard operating procedures (SOPs).^[6]
- Don PPE: Put on all required personal protective equipment as detailed in the PPE table.^[5]
- Prepare Work Area: Ensure the chemical fume hood is clean, uncluttered, and functioning correctly.^[5] Assemble all necessary equipment, such as glassware, spatulas, and weighing paper.

2. Weighing the Solid Compound

- Tare the Balance: Place a piece of weighing paper or a suitable container on the analytical balance and tare it.
- Transfer the Compound: Inside the chemical fume hood, carefully transfer the desired amount of **5-Bromo-2-chlorophenol** from its stock container to the tared weighing paper or container using a clean spatula. Avoid generating dust.^[7]
- Record the Mass: Securely close the stock container and record the precise mass of the compound.

3. Preparing a Solution

- Add Solvent: In the chemical fume hood, place the weighed **5-Bromo-2-chlorophenol** into a suitable flask. Slowly add the desired solvent to the flask.^[7]
- Dissolve the Compound: Gently swirl or stir the mixture until the solid is completely dissolved. If necessary, use a magnetic stirrer.
- Label the Solution: Clearly label the flask with the chemical name, concentration, date, and your initials.

Spill Management and First Aid

Spill Cleanup Protocol

In the event of a spill, prompt and safe cleanup is crucial.[7]

Step	Action
1. Evacuate and Alert	Immediately alert others in the vicinity and evacuate the immediate area if the spill is large or if you feel unwell.[8]
2. Ventilate	Ensure the area is well-ventilated. If the spill is outside a fume hood, increase ventilation to the room.[8]
3. Contain	For solid spills, carefully sweep or scoop the material into a designated waste container, avoiding dust generation.[7] For liquid spills, use an inert absorbent material like vermiculite or sand to contain the spill.
4. Clean	After removing the bulk of the spill, decontaminate the area with a suitable solvent and then soap and water.[9]
5. Dispose	Collect all contaminated materials, including absorbent pads and cleaning supplies, in a sealed and labeled container for hazardous waste disposal.[9]

First Aid Measures[10][11]

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention. [11]
Skin Contact	Immediately remove all contaminated clothing. [12] Wash the affected area with soap and plenty of water for at least 15 minutes. Seek immediate medical attention. [11] For phenol exposures, repeated wiping with polyethylene glycol (PEG 300 or 400) is recommended if available. [13]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. [11] Remove contact lenses if present and easy to do. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. [14]

Disposal Plan

Proper waste segregation and disposal are critical to ensure safety and environmental compliance.

Waste Segregation and Collection

5-Bromo-2-chlorophenol is a halogenated organic compound and must be disposed of as such.[\[9\]](#)[\[15\]](#)

- Waste Stream: Halogenated Organic Waste.
- Container: Use a designated, clearly labeled, and chemically compatible waste container with a secure lid.[\[9\]](#)

- Segregation Rules:
 - DO NOT mix halogenated waste with non-halogenated organic waste.[\[15\]](#)
 - DO NOT mix with incompatible waste streams such as acids, bases, or oxidizers.[\[9\]](#)
 - DO NOT dispose of this chemical down the drain.[\[15\]](#)

Step-by-Step Disposal Procedure

- Transfer Waste: Carefully transfer all waste containing **5-Bromo-2-chlorophenol**, including unused solutions and contaminated materials, into the designated halogenated organic waste container inside a chemical fume hood.[\[15\]](#)
- Secure Container: Tightly close the waste container lid when not in use to prevent the release of vapors.[\[15\]](#)
- Labeling: Ensure the waste container is accurately labeled with "Halogenated Organic Waste" and lists all contents.
- Storage: Store the waste container in a designated satellite accumulation area, away from incompatible materials, until it is collected for disposal.[\[16\]](#)
- Request Pickup: When the container is nearly full, arrange for a hazardous waste pickup through your institution's Environmental Health and Safety (EHS) department.[\[15\]](#)

Disposal of Empty Containers

- Rinsing: Triple rinse the empty container with a suitable solvent.
- Rinseate Collection: The first rinseate must be collected and disposed of as halogenated hazardous waste.[\[15\]](#) Subsequent rinses may be permissible for drain disposal, but always consult your local EHS guidelines.
- Container Disposal: After rinsing, deface the label and dispose of the container according to your institution's procedures for empty chemical containers.

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